

Commercial Suppliers of 2,4-Dichlorobenzenesulfonyl Chloride: A Technical Guide

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Compound of Interest

Compound Name: 2,4-Dichlorobenzenesulfonyl chloride

Cat. No.: B102000

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of commercial suppliers for **2,4-Dichlorobenzenesulfonyl chloride** (CAS No. 16271-33-3), a key reagent in organic synthesis, particularly in the development of novel sulfonamide-based therapeutics. This guide offers a comparative summary of suppliers, detailed experimental protocols for its use, and visual workflows to aid in laboratory applications.

Commercial Supplier Overview

Sourcing high-quality **2,4-Dichlorobenzenesulfonyl chloride** is critical for reproducible and reliable experimental outcomes. A variety of chemical suppliers offer this reagent with different purity levels, quantities, and pricing. Below is a summary of prominent commercial suppliers.

Supplier	Product Number (Example)	Purity	Available Quantities	Price (USD, Example)
Sigma-Aldrich	545694	97%	5 g	\$43.50
TCI America	D4037	>98.0% (GC)	5 g, 25 g	\$52.00 (25 g)[1]
Cayman Chemical	16271	≥98%	-	-
Santa Cruz Biotechnology	sc-239144	≥98%	-	-
MedChemExpress	HY-W013409	-	-	-
CHEMLYTE SOLUTIONS CO.,LTD	-	99.00%	-	-
HANGZHOU LEAP CHEM CO., LTD.	-	99.00%	-	-
Henan Lihao Chem Plant Limited	-	99% (Industrial Grade)	-	\$1.00 - \$100.00 / KG

Note: Pricing and availability are subject to change. It is recommended to visit the supplier's website for the most current information. Purity levels may be determined by different analytical methods (e.g., GC, Titration), and researchers should consult the certificate of analysis for detailed information.

Key Chemical and Physical Properties

2,4-Dichlorobenzenesulfonyl chloride is a white to off-white solid. Key physical and chemical properties are summarized below.

Property	Value
CAS Number	16271-33-3
Molecular Formula	C ₆ H ₃ Cl ₂ O ₂ S
Molecular Weight	245.51 g/mol [2]
Melting Point	55-58 °C (lit.) [2]
Boiling Point	158 °C at 10 mmHg
Appearance	White to off-white solid

Experimental Protocols

2,4-Dichlorobenzenesulfonyl chloride is a versatile reagent primarily used in the synthesis of sulfonamides. The following section provides a detailed experimental protocol for a representative synthesis of an N-aryl-2,4-dichlorobenzenesulfonamide.

Synthesis of N-(4-methoxyphenyl)-2,4-dichlorobenzenesulfonamide

This protocol describes the reaction of **2,4-Dichlorobenzenesulfonyl chloride** with p-anisidine in the presence of a base.

Materials and Reagents:

- **2,4-Dichlorobenzenesulfonyl chloride**
- p-Anisidine (4-methoxyaniline)
- Triethylamine (Et₃N) or Pyridine
- Dichloromethane (DCM), anhydrous
- Deionized water
- 1M Hydrochloric acid (HCl)

- Saturated aqueous sodium bicarbonate (NaHCO_3) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Separatory funnel
- Rotary evaporator

Procedure:

- **Reaction Setup:** In a clean, dry round-bottom flask equipped with a magnetic stir bar, dissolve p-anisidine (1.0 equivalent) in anhydrous dichloromethane (DCM).
- **Addition of Base:** To the stirred solution, add triethylamine (1.2 equivalents). Stir the mixture at room temperature for 10 minutes.
- **Addition of Sulfonyl Chloride:** Slowly add a solution of **2,4-Dichlorobenzenesulfonyl chloride** (1.05 equivalents) in anhydrous DCM to the reaction mixture dropwise over 15 minutes. An exothermic reaction may be observed. Maintain the temperature with a water bath if necessary.
- **Reaction Monitoring:** Stir the reaction mixture at room temperature. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC) by observing the consumption of the starting materials.
- **Work-up:** Upon completion of the reaction, quench the reaction by adding deionized water.
- **Extraction:** Transfer the mixture to a separatory funnel. Separate the organic layer. Extract the aqueous layer twice with DCM.
- **Washing:** Combine the organic layers and wash successively with 1M HCl, saturated aqueous NaHCO_3 solution, and finally with brine.

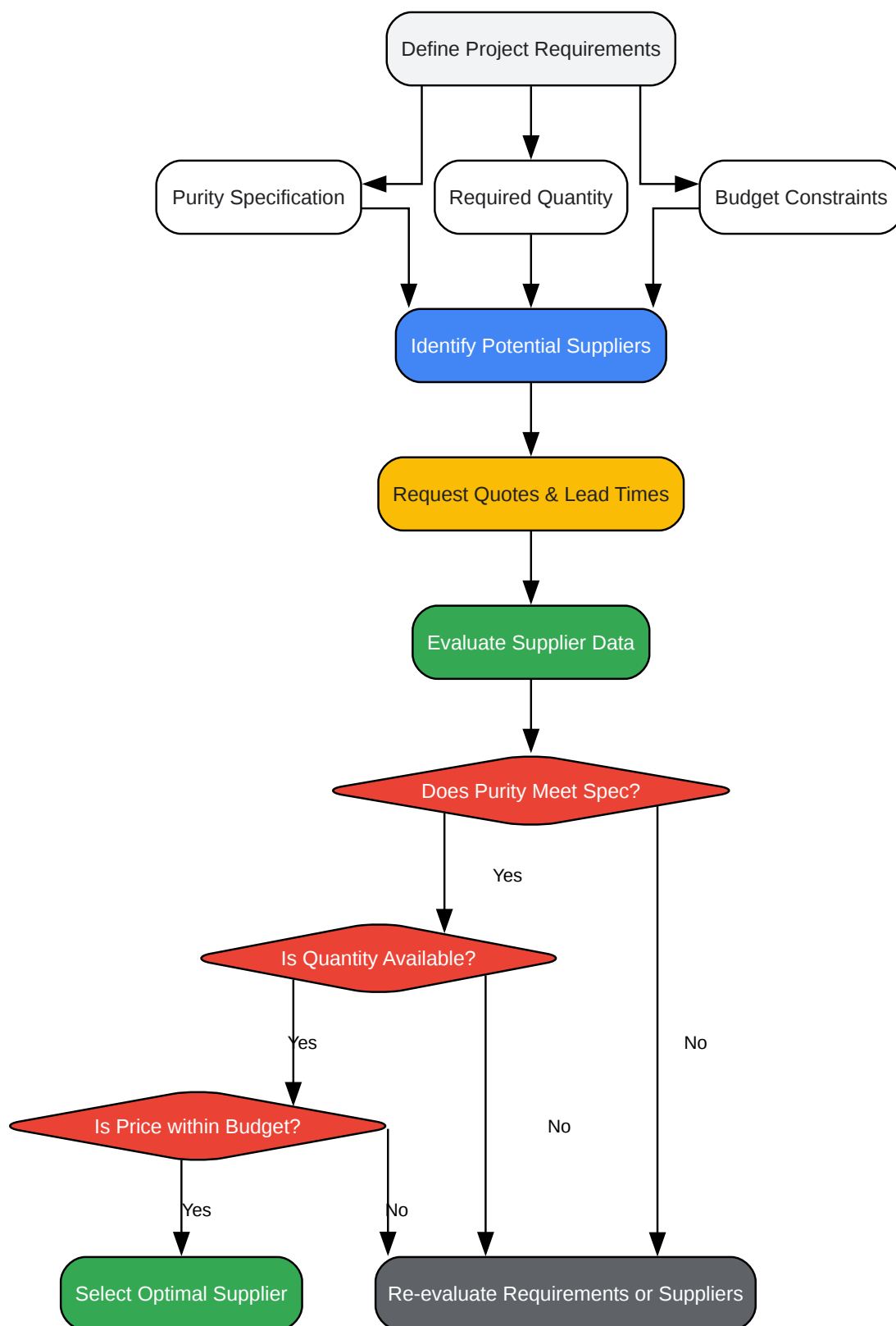
- **Drying and Concentration:** Dry the organic layer over anhydrous MgSO_4 , filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- **Purification:** The crude product can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water) or by column chromatography on silica gel.

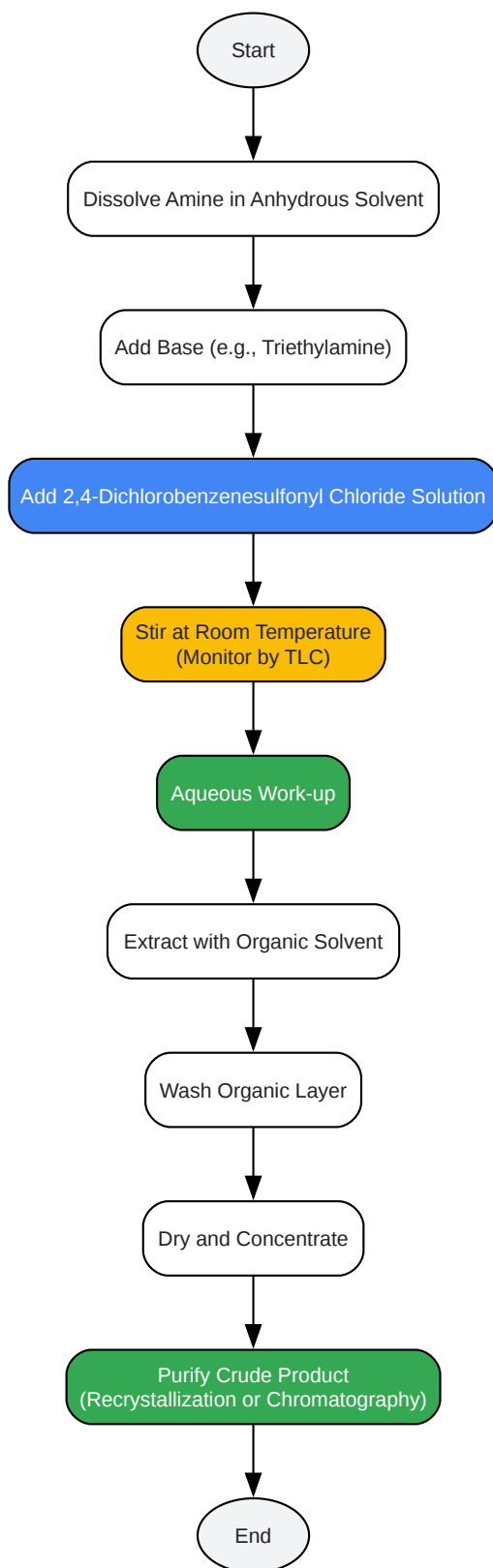
Safety Precautions: **2,4-Dichlorobenzenesulfonyl chloride** is corrosive and moisture-sensitive. Handle it in a fume hood wearing appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. The reaction generates HCl gas, which should be trapped or neutralized.

Visualizing Workflows

Supplier Selection Logic

The selection of a suitable commercial supplier often involves a multi-faceted decision-making process. The following diagram illustrates the logical workflow for choosing a supplier based on key research and development criteria.





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References

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Email: info@benchchem.com